

# Essential Safety and Operational Guide for 2,6-Diacetylpyridine

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## Compound of Interest

Compound Name: 2,6-Diacetylpyridine

Cat. No.: B075352

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This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2,6-Diacetylpyridine**, tailored for research and drug development professionals. Following these procedures is critical for ensuring laboratory safety and operational integrity.

## 1. Hazard Identification and Personal Protective Equipment (PPE)

**2,6-Diacetylpyridine** is classified as a hazardous substance. It is crucial to use appropriate personal protective equipment to prevent exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Hazard Summary:

- Causes skin irritation (H315).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Causes serious eye irritation (H319).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- May cause respiratory irritation (H335).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)

- Required Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[\[1\]](#)[\[3\]](#)[\[8\]](#)
- Skin Protection:

- Gloves: Handle with chemical-impermeable gloves.[3][8] Inspect gloves before use and dispose of contaminated gloves according to good laboratory practices.[8]
- Clothing: Wear a complete suit protecting against chemicals or a lab coat.[8][9] Appropriate protective clothing should be worn to prevent skin exposure.[1][9]
- Respiratory Protection: For nuisance exposures or when dust formation is likely, use a NIOSH-approved N95-type particle respirator or equivalent.[4][8][9][10]

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Quantitative Safety Data for 2,6-Diacetylpyridine

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Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>2</sub>
Molecular Weight	163.17 g/mol [2][10]
Appearance	White to beige crystalline solid/powder.[2][6][11]
Melting Point	79-82 °C[10]
Boiling Point	124 - 126 °C at 6 torr.[9]
Flash Point	Not applicable.[4][10]
Storage Class	11 - Combustible Solids.[4][10]
WGK (Water Hazard Class)	WGK 3 (Germany).[4][10]

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## 2. Operational and Handling Procedures

Safe handling is paramount to prevent accidental exposure and contamination.

- Engineering Controls:
  - Work in a well-ventilated area, preferably in a chemical fume hood, especially in confined areas.[1][3][9]
  - Ensure that eyewash stations and safety showers are located close to the workstation.[1]
- Safe Handling Practices:

- Avoid contact with skin and eyes.[1][8][9]
- Avoid the formation and breathing of dust.[1][3][8][9]
- Wash hands and any exposed skin thoroughly after handling.[1][5][6]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[3][9]
- Storage:
  - Store in a cool, dry, and well-ventilated place.[1][3][9]
  - Keep the container tightly closed.[1][3][9]
  - Store away from incompatible materials such as strong oxidizing agents.[1][9]

### 3. Emergency and Disposal Plans

Immediate and correct response to emergencies and proper disposal are critical for safety and compliance.

#### Emergency First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][3][8][9]
- In Case of Skin Contact: Immediately take off contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.[1][3][5][8][9]
- In Case of Eye Contact: Rinse cautiously with water for several minutes, also under the eyelids.[1] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, seek medical attention.[1][3][5][6][8]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[3][8]

#### Spill and Leak Procedures:

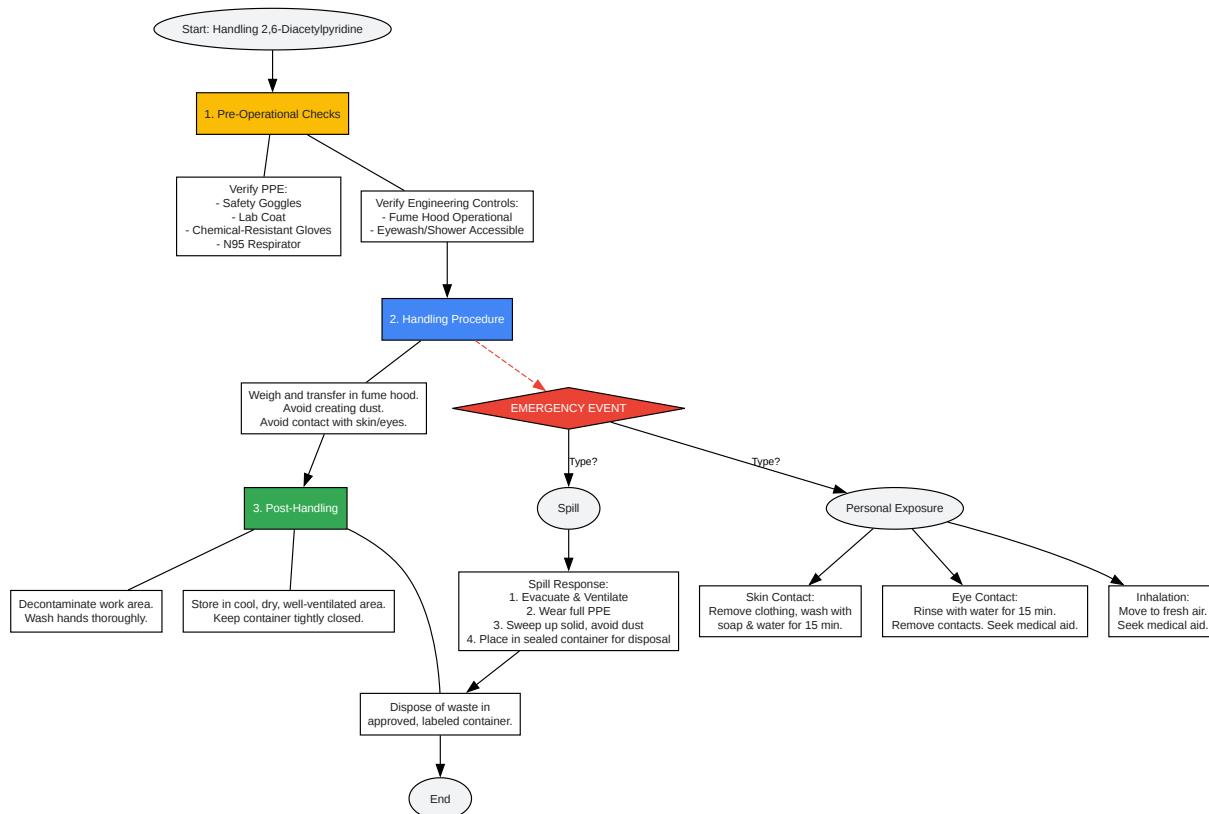
- Evacuate: Evacuate personnel to a safe area and keep people away from and upwind of the spill.[3]
- Ventilate: Ensure adequate ventilation.[3]
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[3][8]
- Clean-up:
  - Wear appropriate PPE.[3]
  - Avoid creating dust.[3][8]
  - Sweep up the material and shovel it into a suitable, closed container for disposal.[1][8]

#### Disposal Plan:

- Dispose of **2,6-Diacetylpyridine** and its container at an approved waste disposal plant.[1][3]
- Disposal must be in accordance with all applicable local and national laws and regulations. [5][8] Contaminated packaging should be disposed of in the same manner as the product.[5]

## Visual Workflow for Handling 2,6-Diacetylpyridine

The following diagram outlines the standard operating procedure for handling **2,6-Diacetylpyridine**, including pre-operational checks, handling steps, and emergency responses.



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Caption: Workflow for safe handling and emergency response for **2,6-Diacetylpyridine**.

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